

1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde

CAS number and properties

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Compound of Interest

Compound Name: 1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde

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An In-depth Technical Guide to **1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde**

Introduction

1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde is a heterocyclic organic compound featuring a pyrazole ring structure. This pyrazole derivative serves as a crucial and versatile building block in organic synthesis. Due to the reactivity of its aldehyde functional group, it is a valuable precursor in the development of a wide array of more complex molecules. Its significance is most pronounced in the fields of pharmaceutical research and agrochemical development, where it functions as a key intermediate in the synthesis of biologically active compounds.^{[1][2][3]} This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols for researchers and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	676348-38-2	[2][4]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[2][4]
Molecular Weight	138.17 g/mol	[2][4]
Flash Point	100.3°C	[5]
Storage Conditions	Store at -20°C or 2-8°C in a dry, well-ventilated, and sealed container.	[2][4]
MDL Number	MFCD02056541	[2]

Synthesis and Experimental Protocols

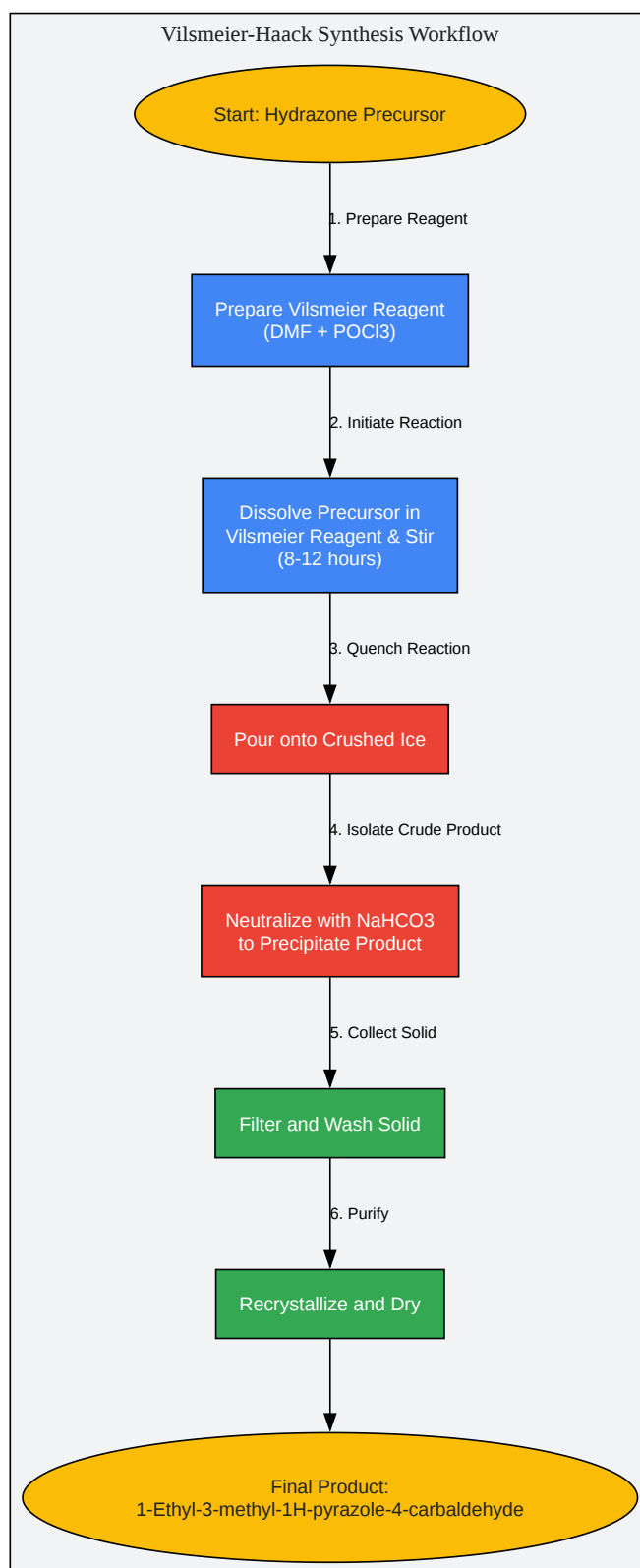
The synthesis of pyrazole-4-carbaldehydes, including the title compound, is frequently achieved through the Vilsmeier-Haack reaction.[6][7] This reaction formylates a suitable hydrazone precursor using a Vilsmeier reagent, typically composed of phosphorus oxychloride (POCl₃) and a substituted amide like N,N-dimethylformamide (DMF).

General Experimental Protocol: Vilsmeier-Haack Reaction

The following protocol is a generalized procedure for the synthesis of a pyrazole-4-carbaldehyde from a corresponding hydrazone precursor.

- **Reagent Preparation:** The Vilsmeier reagent is prepared by slowly adding phosphorus oxychloride (POCl₃) to an excess of N,N-dimethylformamide (DMF) under cooled conditions.
- **Reaction:** The appropriate hydrazone precursor is dissolved in the Vilsmeier reagent.
- **Incubation:** The reaction mixture is stirred at a controlled temperature (e.g., room temperature or heated) for several hours (typically 8-12 hours) to ensure the completion of the formylation.[7]

- Quenching: The reaction mixture is then carefully poured onto crushed ice to quench the reaction and decompose the excess Vilsmeier reagent.
- Neutralization: The acidic solution is neutralized with a suitable base, such as sodium bicarbonate (NaHCO_3), until a solid precipitate forms.^[7]
- Isolation and Purification: The resulting solid product is collected by filtration, washed thoroughly with cold water, and dried. Recrystallization from an appropriate solvent (e.g., DMF or ethanol) is performed to yield the purified **1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde**.^[7]



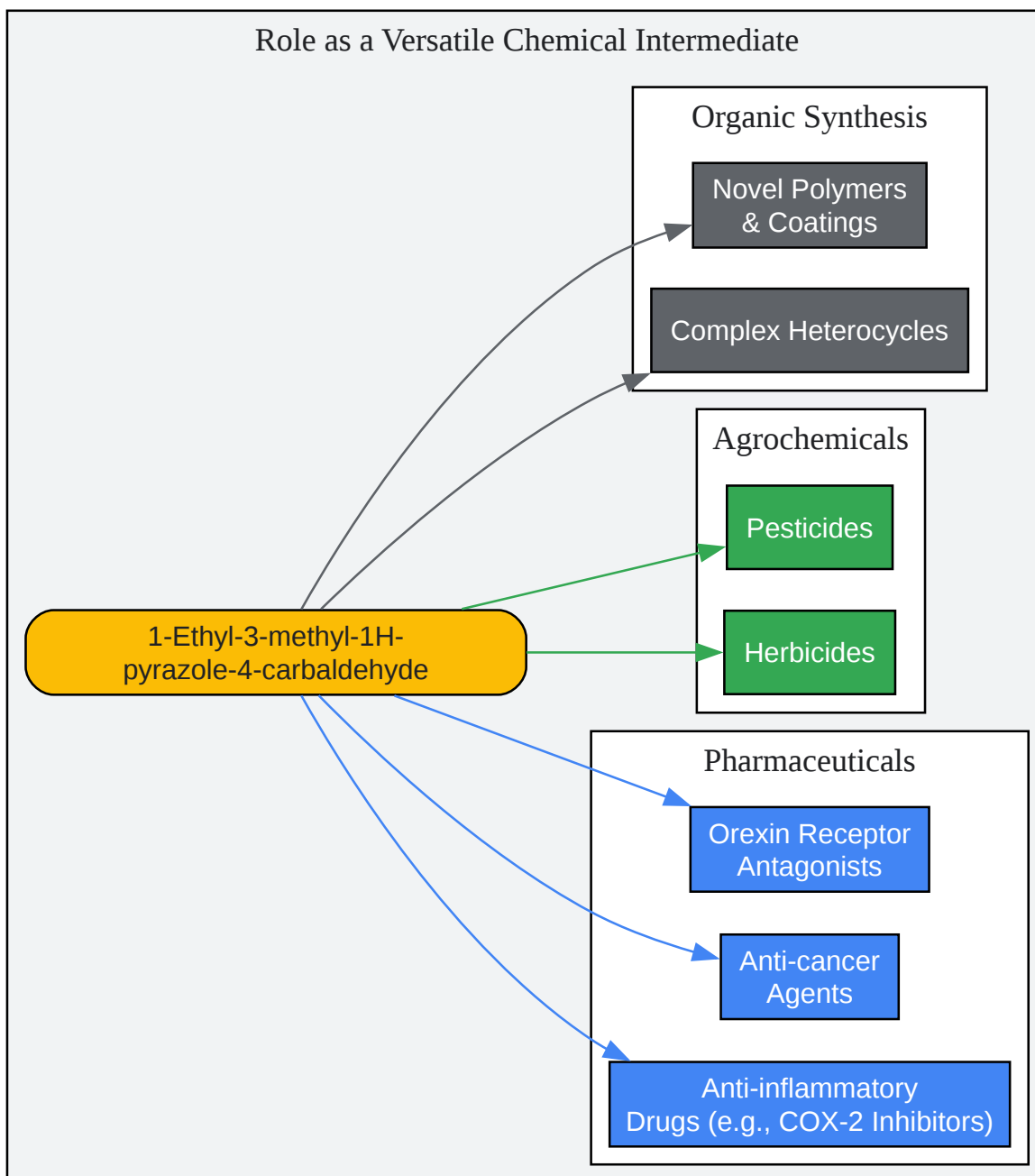
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Caption: Generalized workflow for the Vilsmeier-Haack synthesis.

Applications in Research and Development

1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde is not typically an end-product but rather a versatile intermediate used to construct more complex molecules with specific functional properties.

- **Pharmaceutical Development:** This compound is a key starting material for synthesizing a range of pharmaceuticals.^[1] It is used in the development of anti-inflammatory, analgesic, and anti-cancer agents.^{[1][3]} For instance, it can be used as a substrate to create pyrazole derivatives that act as orexin receptor dual antagonists or to synthesize 3-amino-isoquinolines that exhibit significant efficacy against various tumor cell lines, including human colorectal and breast cancer cells.^[5]
- **Agrochemicals:** In agricultural chemistry, it serves as an intermediate in the formulation of pesticides and herbicides, contributing to the development of new agents for crop protection.^{[1][2]}
- **Organic Synthesis:** Beyond specific applications, it is widely utilized in academic and industrial labs as a building block for synthesizing complex heterocyclic structures, thereby advancing the field of organic chemistry.^{[1][5]}



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Caption: Applications of **1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde**.

Biological Activity Context

While specific signaling pathway data for **1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde** is not extensively detailed in public literature, the broader class of pyrazole-containing compounds is well-documented for a wide range of biological activities. These activities include antimicrobial, anti-inflammatory (often via COX-2 inhibition), antitumor, anti-parasitic, and antiviral effects.[8][9] The utility of the title compound lies in its role as a scaffold to build derivatives that can be optimized to target these biological pathways with high specificity and efficacy.

Safety and Handling

According to available safety data, **1-Ethyl-3-methyl-1H-pyrazole-4-carbaldehyde** can cause skin irritation and serious eye irritation.[5] Standard laboratory safety precautions should be followed when handling this chemical. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. It should be used in a well-ventilated area or under a chemical fume hood. For long-term stability, the compound should be stored in a tightly sealed container in a cool, dry place, with temperatures ranging from -20°C to 8°C.[2][4][5]

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